2-Chloroacetylphenothiazine CAS number and molecular weight

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Compound of Interest

Compound Name:	*2-Chloroacetylphenothiazine*
CAS No.:	*5325-15-5*
Cat. No.:	*B8724782*

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Technical Profile: 10-(2-Chloroacetyl)phenothiazine

Synonyms: N-(Chloroacetyl)phenothiazine; 10-(Chloroacetyl)-10H-phenothiazine; 2-Chloro-1-(10H-phenothiazin-10-yl)ethanone.[1]

Core Chemical Identity

This section establishes the definitive chemical identifiers for the compound. Note that while often colloquially referred to as "**2-Chloroacetylphenothiazine**" due to the 2-chloroacetyl functional group, the substitution occurs at the N-10 position of the phenothiazine ring system, not the C-2 position, unless specific Friedel-Crafts conditions are employed to force ring acylation.

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Parameter	Technical Specification
CAS Number	1628-29-1
Chemical Name	10-(2-Chloroacetyl)-10H-phenothiazine
Molecular Formula	
Molecular Weight	275.75 g/mol
Exact Mass	275.0172 g/mol
Appearance	Pale yellow to greenish crystalline powder
Melting Point	145–147 °C (Lit.)
Solubility	Soluble in chloroform, DMSO, DMF; sparingly soluble in ethanol.

> *Critical Isomer Distinction: Researchers must distinguish this compound from 2-Chloro-10-(chloroacetyl)phenothiazine (a ring-chlorinated analog) or 2-(2-Chloroacetyl)phenothiazine (a C-acylated isomer). The CAS 1628-29-1 specifically refers to the N-acylated species, which serves as the primary electrophilic intermediate for introducing amino-acyl side chains in drug synthesis.*

Synthesis & Reaction Mechanism

The synthesis of 10-(2-chloroacetyl)phenothiazine is a classic nucleophilic acyl substitution. The nitrogen atom at position 10 of the phenothiazine ring acts as a nucleophile, attacking the carbonyl carbon of chloroacetyl chloride.

2.1 Optimized Synthetic Protocol

Objective: Synthesis of 10-(2-Chloroacetyl)phenothiazine with >90% purity.

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Reagents:

- Phenothiazine (1.0 eq)
- Chloroacetyl chloride (1.2 eq)
- Solvent: Dry Benzene or Toluene (Anhydrous)
- Scavenger: Pyridine or Triethylamine (optional, to trap HCl)

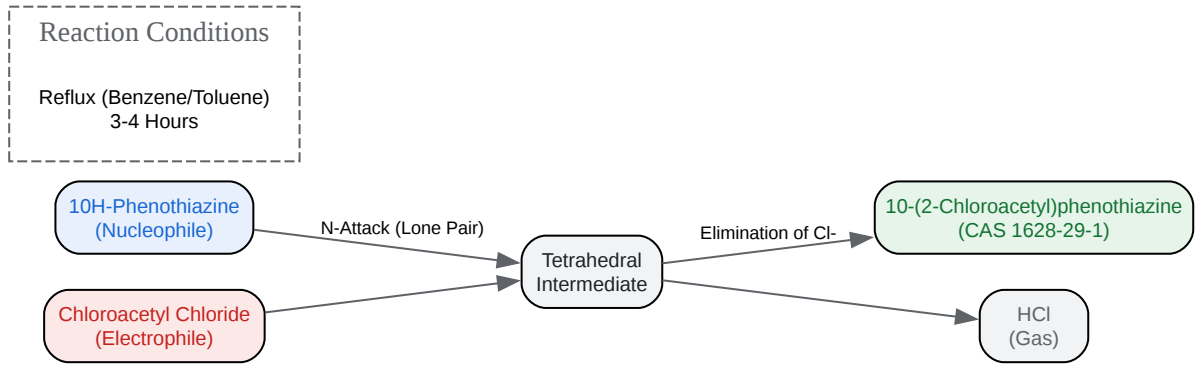
Step-by-Step Methodology:

- Preparation: Dissolve 0.01 mol of 10H-phenothiazine in 50 mL of dry benzene/toluene in a round-bottom flask equipped with a reflux condenser and drying tube.
- Addition: Cool the solution to 0–5 °C in an ice bath. Dropwise add 0.012 mol of chloroacetyl chloride over 20 minutes. Note: Exothermic reaction.
- Reflux: Heat the mixture to reflux (80–110 °C depending on solvent) for 3–4 hours. Monitor via TLC (Mobile phase: Ethyl Acetate/Hexane 1:4).
- Workup: Distill off the excess solvent under reduced pressure.
- Quench: Pour the residue onto crushed ice/water to precipitate the crude product.
- Purification: Filter the solid and recrystallize from ethanol or diethyl ether to yield pale yellow needles.

2.2 Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the N-acylation pathway versus the potential (unwanted) C-acylation.

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Figure 1: Nucleophilic attack of the phenothiazine N-10 lone pair on the acyl chloride, leading to the N-substituted product.[1]

Applications in Drug Development

10-(2-Chloroacetyl)phenothiazine is a versatile "linker" intermediate. The terminal alkyl chloride is highly reactive toward secondary amines, allowing for the rapid generation of glycyl-phenothiazine derivatives.

3.1 Key Derivatization Pathways

The chlorine atom at the

-position of the acetyl group is susceptible to

displacement by amines.

- Pathway A (Anticholinergics): Reaction with diethylamine yields precursors to ethopropazine analogs.
- Pathway B (Anti-arrhythmics): Reaction with morpholine or piperazine derivatives creates structures similar to Moricizine (though Moricizine is a carbamate, the structural homology in the phenothiazine core is relevant).

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- Pathway C (Heterocyclic Fusion): Reaction with thioamides can yield thiazolo-fused phenothiazines, investigated for antifungal and anticancer properties.

3.2 Experimental Workflow: Amination

To convert the chloroacetyl intermediate into a bioactive amine derivative:

- Reactant: Dissolve 10-(2-chloroacetyl)phenothiazine in DMF or Acetone.
- Nucleophile: Add excess secondary amine (e.g., morpholine, piperidine).
- Catalyst: Add Potassium Carbonate (

) and a catalytic amount of Potassium Iodide (

) to accelerate the Finkelstein-like displacement.
- Condition: Reflux for 6–8 hours.
- Result: Formation of 10-(aminoacetyl)phenothiazine.

Safety & Handling (SDS Summary)

- Hazards: Skin irritant (H315), Serious eye irritation (H319). The compound is an alkylating agent (due to the

  -chloro ketone moiety) and should be handled as a potential mutagen.
- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolysis of the amide bond).
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 15243, 10-(Chloroacetyl)phenothiazine. Available at: [Link]
- Sharma, P., et al. (2011). Synthesis and Biological Activity of Phenothiazine Derivatives. Journal of Chemical and Pharmaceutical Research.

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- Sinha, S., & Srivastava, M. (2011). Synthesis and characterization of some new phenothiazine derivatives. Research Journal of Pharmaceutical, Biological and Chemical Sciences. (Source for reflux/benzene synthesis methodology).

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Sources

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